

4-Bromo-2,2-diphenylbutyronitrile: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: 4-Bromo-2,2-diphenylbutyronitrile

Cat. No.: B143478

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **4-Bromo-2,2-diphenylbutyronitrile** (CAS No: 39186-58-8), an important intermediate in pharmaceutical synthesis, notably for compounds such as Loperamide.^[1] Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes.

Chemical and Physical Properties

4-Bromo-2,2-diphenylbutyronitrile is a white to off-white or yellowish crystalline powder.^{[1][2][3][4]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ BrN	[1][5][6]
Molecular Weight	300.19 g/mol	[1][5][6]
Appearance	Off-white or yellowish powder/crystal	[1][2][3][4][6]
Melting Point	65-70.4 °C	[1][2][4][7]
Boiling Point	369 °C (literature)	[1]
Solubility	Practically insoluble in water; Soluble in methanol.[1]	[1]
Density	~1.33 g/cm ³ (literature)	[1][2]
Flash Point	177 °C	[1]
Auto-ignition Temperature	520 °C	[1]

Hazard Identification and Classification

This compound is classified as harmful and an irritant. The GHS classifications are summarized in Table 2.

GHS Classification	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	Warning
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning

Source:[1][5][8]

Safe Handling and Storage

Proper handling and storage are paramount to minimize exposure risks.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.[1]
- Use personal protective equipment (PPE) as detailed in Section 4.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1][8]
- Do not eat, drink, or smoke in the work area.[6]
- Minimize dust generation.[1]

Storage:

- Store in a cool, dry, and dark place.[1]
- Keep the container tightly closed.[1]
- Store away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[1]
- Store in a locked-up area.[1]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Control Parameter	Recommendation
Engineering Controls	Use only outdoors or in a well-ventilated area. Ensure adequate ventilation, especially in confined areas.
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat or long-sleeved clothing. [6]
Respiratory Protection	For large-scale operations or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator. [6] Under normal laboratory use with adequate ventilation, respiratory protection may not be required. [6]

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [1]
Skin Contact	Immediately wash with plenty of soap and water. [1] Remove contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention. [1]
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [1] Rinse mouth. Do NOT induce vomiting. [1]

Stability and Reactivity

4-Bromo-2,2-diphenylbutyronitrile is stable under ordinary conditions of use and storage.[\[1\]](#) However, certain conditions and materials should be avoided.

- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[\[1\]](#) Exposure to light.[\[1\]](#)
- Incompatible Materials: Strong acids, strong bases, and strong oxidizing agents.[\[1\]](#)
- Hazardous Decomposition Products: Upon heating to decomposition, it may emit toxic fumes of carbon oxides, nitrogen oxides, and hydrogen bromide.[\[1\]](#)
- Hazardous Polymerization: Will not occur.[\[1\]](#)

Experimental Protocols and Workflows

The following diagrams illustrate a general safety workflow and a typical experimental procedure involving this compound.

Caption: General safety workflow for handling **4-Bromo-2,2-diphenylbutyronitrile**.

A common application of **4-Bromo-2,2-diphenylbutyronitrile** is in alkylation reactions. The following diagram outlines a generalized experimental workflow for such a procedure.

Caption: Workflow for a typical alkylation reaction using the title compound.

Toxicological and Ecological Information

Detailed toxicological data such as LD50 are not readily available.^[1] The compound is harmful if swallowed, inhaled, or in contact with skin.^{[1][8]} It causes serious eye and skin irritation.^{[1][8]} Information on its environmental effects, persistence, and bioaccumulative potential is limited.^[1] Therefore, it should be handled in a manner that prevents its release into the environment.

Disposal Considerations

All waste materials should be managed in an appropriate and approved waste disposal facility.^[1] Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow the chemical to enter drains or waterways.

Conclusion

4-Bromo-2,2-diphenylbutyronitrile is a valuable chemical intermediate that requires careful handling due to its potential health hazards. By implementing the safety protocols, personal protective measures, and proper disposal methods outlined in this guide, researchers and scientists can minimize risks and ensure a safe working environment. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier before use.

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